

synonyms for 1,4-benzenediboronic acid

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Compound of Interest

Compound Name: 1,4-Benzenediboronic acid

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An In-Depth Technical Guide to **1,4-Benzenediboronic Acid** and its Applications

For researchers, scientists, and professionals in drug development, **1,4-benzenediboronic acid** is a versatile molecule with significant applications in organic synthesis and materials science. This guide provides a comprehensive overview of its synonyms, key identifiers, and a detailed experimental protocol for one of its prominent applications: the synthesis of Covalent Organic Frameworks (COFs).

Synonyms and Identifiers

1,4-Benzenediboronic acid is known by several alternative names in scientific literature and chemical supplier catalogs. A clear understanding of these synonyms is crucial for exhaustive literature searches and procurement.

Synonym	Abbreviation	CAS Number	PubChem CID	MDL Number
1,4-Phenylenediboronic acid	BDBA	4612-26-4[1][2]	230478[1][3]	MFCD00236018[1][4]
p-Phenylenediboronic acid	-	4612-26-4[4][5]	230478	MFCD00236018
1,4-Phenylenebisboronic acid	-	4612-26-4[4][6]	230478	MFCD00236018
Benzene-1,4-diboronic acid	-	4612-26-4[4][7]	230478	MFCD00236018
(4-Boronophenyl)boronic acid	-	4612-26-4[7]	230478	-
p-Benzenediboronic acid	-	4612-26-4[4][7]	230478	-
NSC 25410	-	4612-26-4[4][7]	-	-

Experimental Protocol: Synthesis of Covalent Organic Framework-1 (COF-1)

1,4-Benzenediboronic acid is a key building block in the synthesis of Covalent Organic Frameworks (COFs), which are crystalline porous polymers with applications in gas storage, catalysis, and sensing.[1] The following protocol details the synthesis of COF-1 via the self-condensation of **1,4-benzenediboronic acid**.[1][6]

Materials:

- **1,4-Benzenediboronic acid** (BDBA)

- Mesitylene
- 1,4-Dioxane
- Acetone

Equipment:

- Pyrex reactor (custom-made, horn type)
- Sonicator unit (e.g., VCX500, SONICS, USA)
- Centrifuge
- Drying oven

Procedure:

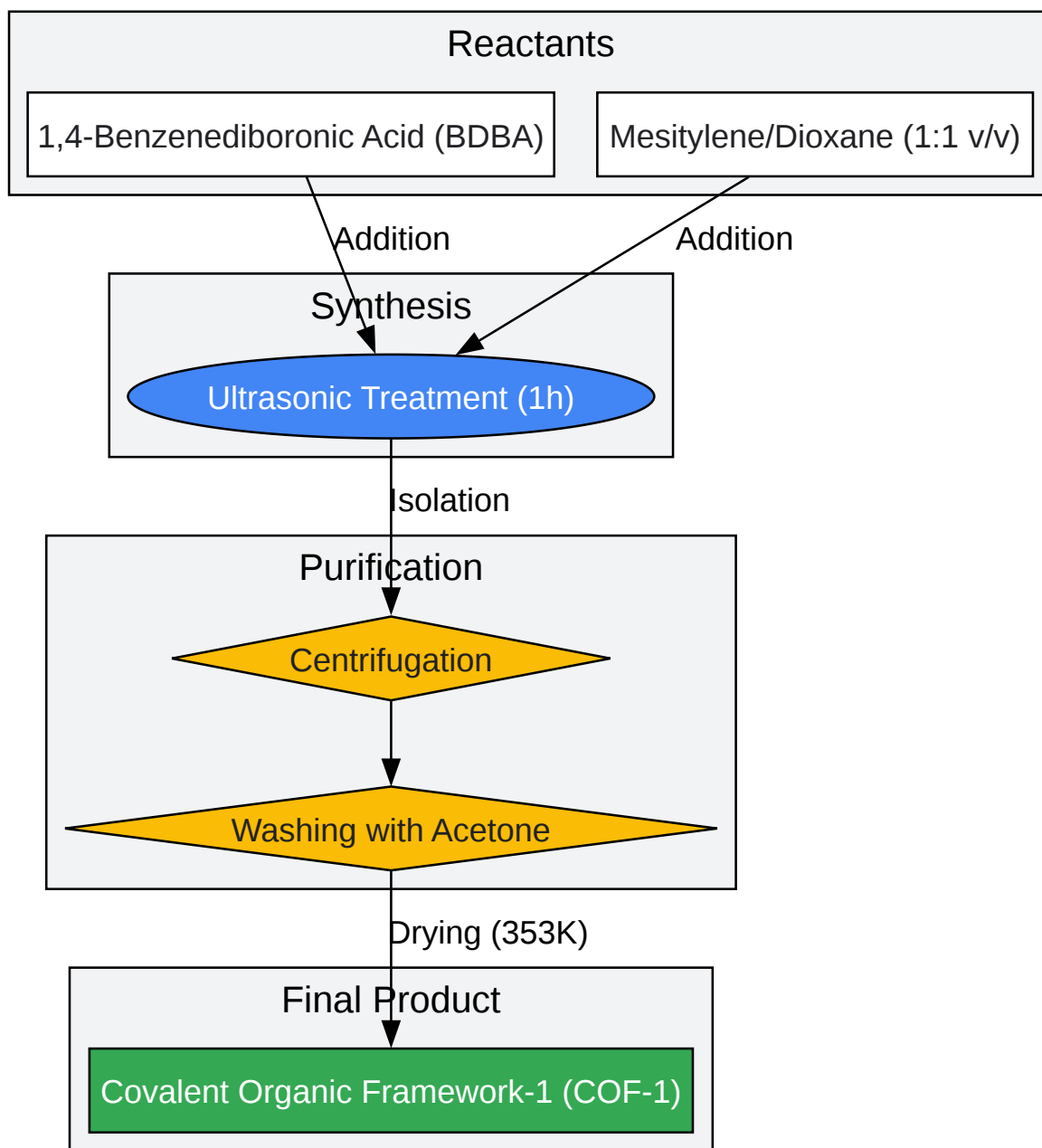
- Preparation of the Reaction Mixture:
 - In a custom-made horn-type Pyrex reactor, combine 250 mg of **1,4-benzenediboronic acid** (BDBA).[\[6\]](#)
 - Add 40 mL of a 1:1 (v/v) solution of mesitylene and 1,4-dioxane.[\[6\]](#)
- Sonochemical Synthesis:
 - Fit the Pyrex reactor to a sonicator unit.
 - Subject the reaction mixture to ultrasonic treatment for 1 hour.[\[6\]](#)
- Isolation and Purification:
 - A white solid will form at the bottom of the reactor.
 - Isolate the solid product by centrifugation.[\[6\]](#)
 - Wash the isolated solid with acetone (2 x 50 mL).[\[6\]](#)

- Drying:
 - Dry the purified product overnight at 353 K (80 °C).[6]

Visualizing the Synthesis of COF-1

The synthesis of COF-1 from **1,4-benzenediboronic acid** involves a self-condensation reaction to form boroxine rings, which then link to create the porous, crystalline framework. This process can be visualized as a workflow.

Workflow for the Synthesis of COF-1

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Caption: Workflow for the synthesis of COF-1.

Signaling Pathways

While **1,4-benzenediboronic acid** itself is not directly implicated in specific biological signaling pathways in the reviewed literature, boronic acids, in general, are a class of compounds with diverse biological activities. Some boronic acid-containing molecules are known to act as enzyme inhibitors. Research into the effects of boric acid on cellular processes has indicated involvement in pathways such as the MAPK signaling pathway, which regulates cell proliferation, apoptosis, and immune function in splenic lymphocytes of rats.[8] However, it is important to note that these findings are for boric acid and not directly translatable to **1,4-benzenediboronic acid** without specific investigation. The primary application of **1,4-benzenediboronic acid** remains in the realm of materials science and as a linker in organic synthesis.

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